

# Ethylene- $\beta$ -ionol-d3 (CAS 77265-43-1): A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethylene- $\beta$ -ionol-d3

Cat. No.: B13830764

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Ethylene- $\beta$ -ionol-d3 (CAS 77265-43-1), a deuterated analog of Ethylene- $\beta$ -ionol. Given its isotopic labeling, this compound is primarily utilized as an internal standard in quantitative mass spectrometry-based assays. This document outlines its physicochemical properties, a probable synthetic pathway, and a detailed experimental protocol for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Core Compound Properties

Ethylene- $\beta$ -ionol-d3 is the deuterium-labeled form of (1E)-3-Methyl-1-(2,6,6-trimethyl-1-cyclohexen-1-yl)-1,4-pentadien-3-ol. The incorporation of three deuterium atoms on the ethylene group results in a mass shift that allows it to be distinguished from its unlabeled counterpart by a mass spectrometer, while maintaining nearly identical chemical and physical properties.

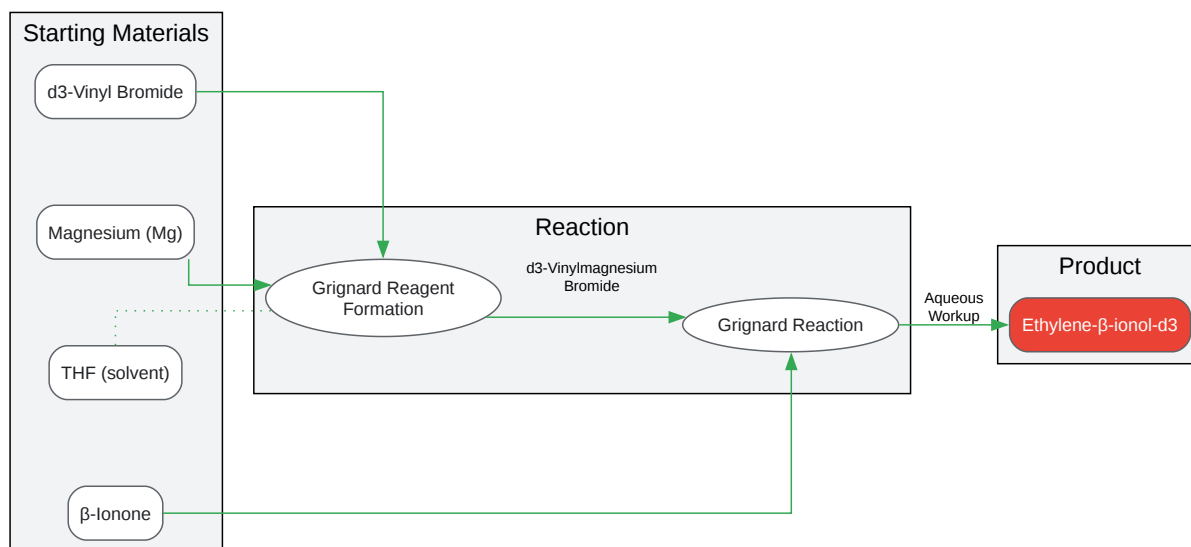
## Physicochemical Data

The following table summarizes the key quantitative data for Ethylene- $\beta$ -ionol-d3 and its unlabeled analog.

Property	Ethylene- $\beta$ -ionol-d3	(1E)-3-Methyl-1-(2,6,6-trimethyl-1-cyclohexen-1-yl)-1,4-pentadien-3-ol (Unlabeled)
CAS Number	77265-43-1	59057-30-6[1][2]
Molecular Formula	C <sub>15</sub> H <sub>21</sub> D <sub>3</sub> O	C <sub>15</sub> H <sub>24</sub> O[1][3]
Molecular Weight	223.37 g/mol	220.35 g/mol [1]
Appearance	Presumed to be a clear, colorless to light yellow oil	Light Yellow Oil[2]
Boiling Point	Not available	315.3°C at 760 mmHg[2]
Density	Not available	0.948 g/cm <sup>3</sup> [2]
Solubility	Soluble in organic solvents like Methanol, Ether, Ethyl Acetate, Dichloromethane	Soluble in Dichloromethane, Ether, Ethyl Acetate, Methanol[2]
pKa (Predicted)	~13.93 $\pm$ 0.29	13.93 $\pm$ 0.29[4]

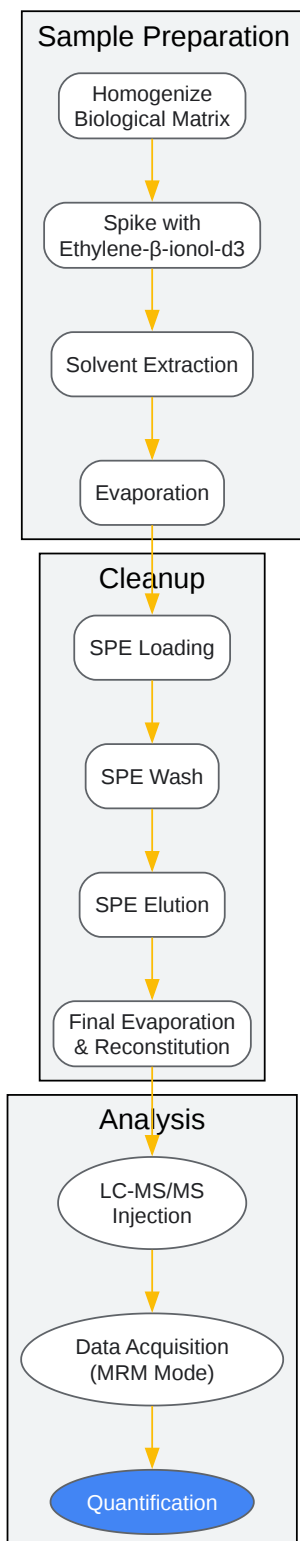
## Synthesis Pathway

While the specific synthesis of Ethylene- $\beta$ -ionol-d3 is not detailed in publicly available literature, a plausible synthetic route can be inferred from the known synthesis of its unlabeled analog, vinyl- $\beta$ -ionol. The key step would involve the use of a deuterated vinylating agent. A likely approach is the Grignard reaction of  $\beta$ -ionone with a deuterated vinylmagnesium halide.

Proposed Synthesis of Ethylene- $\beta$ -ionol-d3



## LC-MS/MS Experimental Workflow

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. usbio.net [usbio.net]
- 2. Cas 59057-30-6, (E)-(±)-3-methyl-1-(2,6,6-trimethylcyclohex-1-en-1-yl)penta-1,4-dien-3-ol | lookchem [lookchem.com]
- 3. 3-Methyl-1-(2,6,6-trimethylcyclohex-1-en-1-yl)penta-1,4-dien-3-ol | 59057-30-6 | Benchchem [benchchem.com]
- 4. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Ethylene-β-ionol-d3 (CAS 77265-43-1): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13830764#ethylene-b-ionol-d3-cas-number-77265-43-1]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)